

Triethylammonium Bicarbonate Solution: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylammonium bicarbonate

Cat. No.: B091458

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

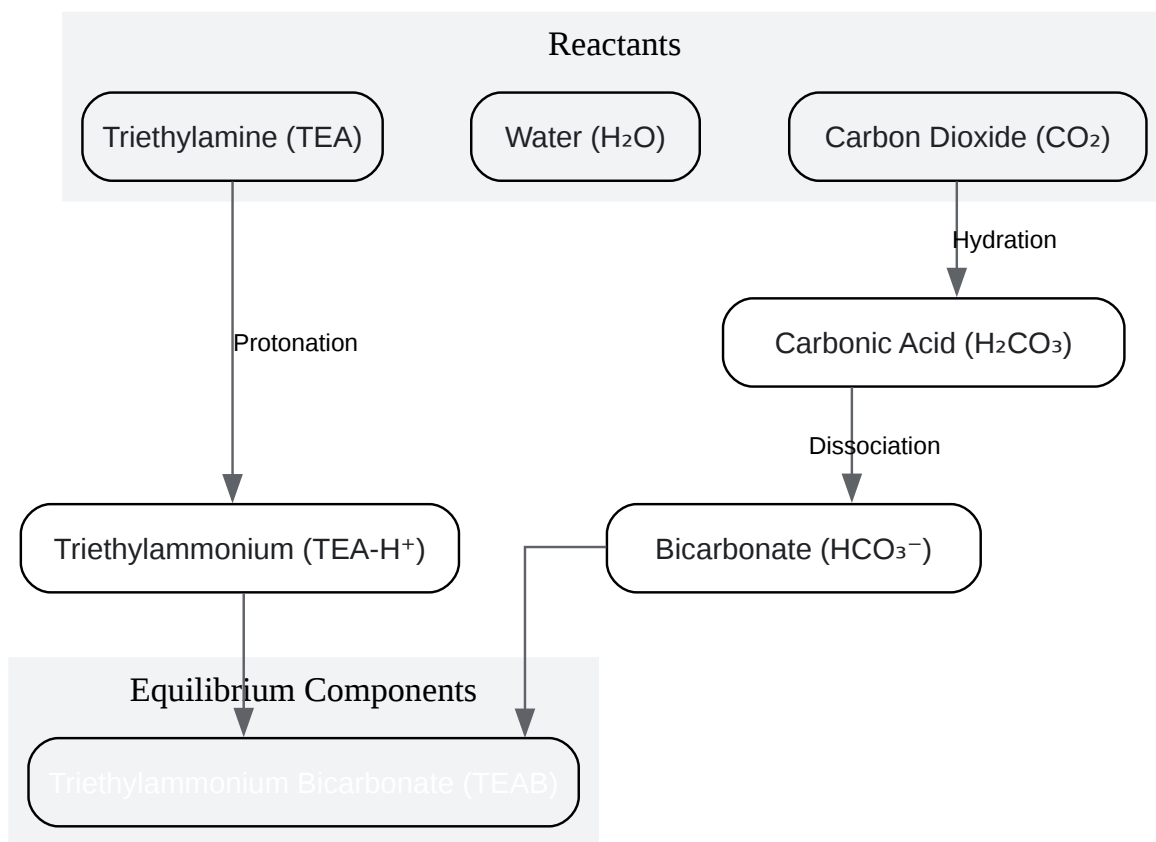
Triethylammonium bicarbonate (TEAB) is a volatile buffer solution extensively utilized in various biochemical and pharmaceutical applications, most notably in reversed-phase high-performance liquid chromatography (RP-HPLC) for the purification of oligonucleotides and peptides, and in mass spectrometry.^{[1][2][3]} Its volatility is a key advantage, allowing for its easy removal from samples by lyophilization, leaving the analyte of interest free of buffer salts.^[4] However, the inherent volatility of TEAB also contributes to its limited stability. This technical guide provides an in-depth analysis of the stability of TEAB solutions and outlines recommended storage conditions and methodologies for assessing its integrity over time.

Chemical Profile and Equilibrium

TEAB is an ionic compound formed from the reaction of a weak base, triethylamine (TEA), and a weak acid, carbonic acid. In aqueous solution, it exists in equilibrium with its constituent components.

Synthesis and Equilibrium Pathway

TEAB is synthesized by bubbling carbon dioxide through an aqueous solution of triethylamine.^[4] The reaction establishes a complex equilibrium as illustrated below.



[Click to download full resolution via product page](#)

Caption: Synthesis and equilibrium of **Triethylammonium Bicarbonate**.

The stability of the TEAB solution is intrinsically linked to this equilibrium. Factors that shift this equilibrium, such as temperature and pH, will directly impact the concentration of TEAB and its degradation.

Factors Influencing Stability

The primary mode of TEAB degradation is its dissociation into the volatile components triethylamine and carbon dioxide, which can then escape from the solution. This process is influenced by several factors.

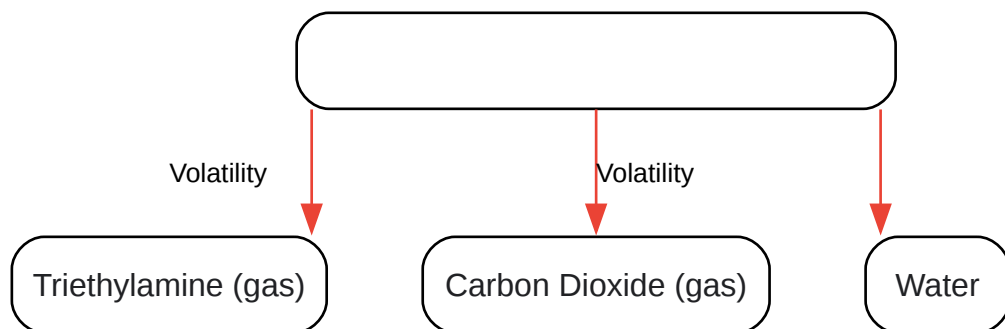
- **Temperature:** Elevated temperatures increase the vapor pressure of triethylamine and decrease the solubility of carbon dioxide in water, shifting the equilibrium to the left and

promoting the decomposition of TEAB.

- **pH:** The pH of the solution influences the equilibrium between bicarbonate, carbonate, and carbonic acid. Changes in pH can affect the stability of the bicarbonate ion, a key component of TEAB. Commercial TEAB solutions are typically supplied at a pH of around 8.5.[5][6]
- **Concentration:** The concentration of the TEAB solution can affect its stability. While specific data on this relationship is scarce, it is generally advisable to store concentrated stock solutions and dilute as needed.
- **Container Seal:** Due to the volatility of its components, the integrity of the container seal is critical to prevent the loss of triethylamine and carbon dioxide, which would lead to a decrease in TEAB concentration and a shift in pH.

Decomposition Pathway and Products

The decomposition of TEAB is a reversible process driven by the volatility of its constituent parts.



[Click to download full resolution via product page](#)

Caption: Decomposition pathway of **Triethylammonium Bicarbonate**.

The primary decomposition products are triethylamine and carbon dioxide, which are lost to the headspace of the container and eventually to the atmosphere if the container is not properly sealed. This loss of components results in a decrease in the molarity and buffering capacity of the solution.

Recommended Storage Conditions and Shelf Life

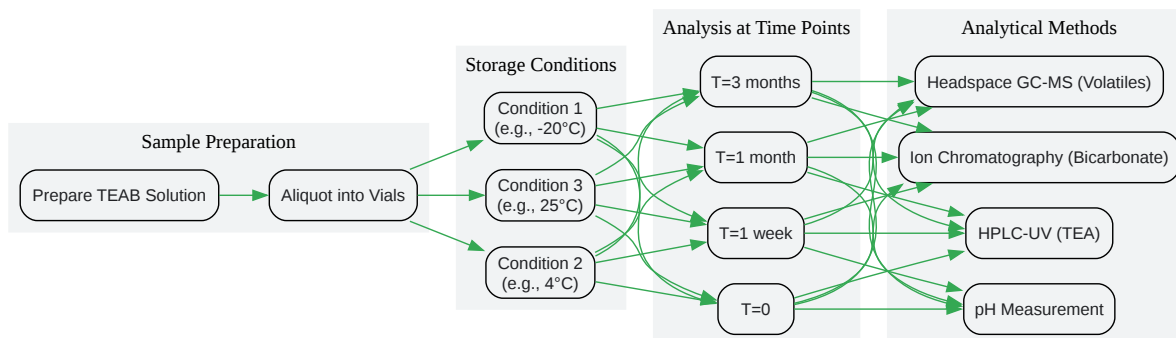
Based on information from commercial suppliers and the inherent chemical properties of TEAB, the following storage conditions are recommended to maximize its shelf life.

Storage Condition	Temperature	Recommended Duration	Reference(s)
Long-term	-80°C	Up to 6 months	[2]
Mid-term	-20°C	Up to 1 month	[2]
Short-term	2-8°C	Up to 2 days for freshly prepared 2M solutions	

Note: For commercially prepared 1M solutions, a shelf life of 1 year from the date of shipment is often warranted when stored at 2-8°C, provided the product is handled according to the supplier's recommendations. However, users should always refer to the Certificate of Analysis for specific expiration or retest dates.[5][6][7] It is crucial to ensure the container is tightly sealed to prevent the loss of volatile components.[5][6]

Experimental Protocols for Stability Assessment

A comprehensive stability study for a TEAB solution should involve monitoring key parameters over time under various storage conditions. The following is a recommended experimental workflow for such a study.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stabilization of gas-phase noncovalent macromolecular complexes in electrospray mass spectrometry using aqueous triethylammonium bicarbonate buffer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. TEAB Versatile Volatile Buffer Biological Applications Lyophilization [biosyn.com]
- 5. Triethylammonium bicarbonate buffer 1.0M, 8.5 +/- 0.1 +/- 15715-58-9 [sigmaaldrich.com]
- 6. 三乙基碳酸氢铵缓冲液 1.0 M, pH 8.5±0.1 | Sigma-Aldrich [sigmaaldrich.com]
- 7. 重碳酸トリエチルアンモニウムバッファー 1 M, suitable for HPLC, LiChropur™ | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [Triethylammonium Bicarbonate Solution: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091458#triethylammonium-bicarbonate-solution-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com